

# An In-depth Technical Guide to the Physical Properties of 3'-Fluoroacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3'-Fluoroacetophenone**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] The information presented herein is intended to support research, development, and quality control activities involving this compound.

## **Core Physical and Chemical Properties**

**3'-Fluoroacetophenone**, with the CAS number 455-36-7, is an aromatic ketone characterized by a fluorine atom at the meta-position of the acetophenone structure.[2] Its molecular formula is C<sub>8</sub>H<sub>7</sub>FO, and it has a molecular weight of 138.14 g/mol .[3] At room temperature, it exists as a colorless to light yellow or light orange clear liquid.

A summary of its key physical properties is presented in the table below for easy reference and comparison.



Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO	[1]
Molecular Weight	138.14 g/mol	[3]
Appearance	Colorless to light yellow/orange clear liquid	
Melting Point	-3 °C	[1]
Boiling Point	81 °C at 9 mmHg	
Density	1.126 g/mL at 25 °C	[4]
Specific Gravity (20/20)	1.14	
Refractive Index (n20/D)	1.509	[3]
Flash Point	80 °C (closed cup)	
Solubility	Slightly soluble in water.	[1][5]
Vapor Pressure	0.27 mmHg at 25°C	[5]

## **Experimental Protocols**

Detailed experimental protocols for the determination of the physical properties of **3'- Fluoroacetophenone** are provided below. These are generalized methods standardly used for organic compounds.

#### 1. Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline compound, the melting point is a sharp, characteristic value.[6] Impurities tend to depress and broaden the melting point range.[6][7]

Methodology: Capillary Method

• Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer.[6]



#### Procedure:

- A small amount of finely powdered, dry 3'-Fluoroacetophenone is packed into a capillary tube to a height of 1-2 cm.[8][9]
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8]
- The assembly is placed in a heating bath (e.g., liquid paraffin in a beaker or a dedicated melting point apparatus).[8]
- The sample is heated slowly and steadily, with the temperature being carefully monitored.
   [6]
- The temperature at which the first drop of liquid appears (t1) and the temperature at which the entire sample becomes liquid (t2) are recorded.[9]
- The melting point range is reported as t1-t2. For a pure compound, this range is typically narrow (0.5-1.0°C).[6]

#### Precautions:

- Ensure the sample is completely dry.
- The heating rate should be slow (around 2°C per minute) near the expected melting point to ensure accuracy.
- The thermometer must be calibrated.

#### 2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[10][11]

Methodology: Thiele Tube Method

 Apparatus: Thiele tube, fusion tube, capillary tube (sealed at one end), thermometer, heating source (e.g., Bunsen burner).[10][12]



#### Procedure:

- A few drops of 3'-Fluoroacetophenone are placed in a fusion tube.
- A capillary tube, sealed at one end, is placed inside the fusion tube with the open end submerged in the liquid.[10]
- The fusion tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is heated gently and uniformly.[10]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[12]

#### · Precautions:

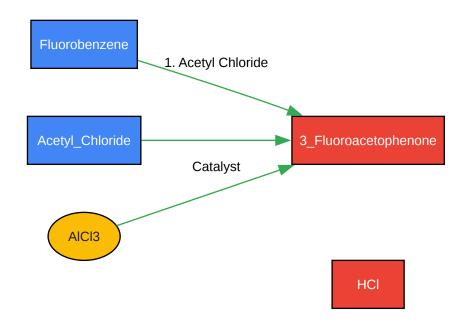
- The capillary tube must be properly sealed at one end.[13]
- The thermometer bulb and the sample should be at the same level.[10]
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
   [11]

## **Visualizations**

Logical Relationship: Synthesis of 3'-Fluoroacetophenone

One common method for the synthesis of aryl ketones like **3'-Fluoroacetophenone** is the Friedel-Crafts acylation reaction.[14] The following diagram illustrates a general synthetic route.





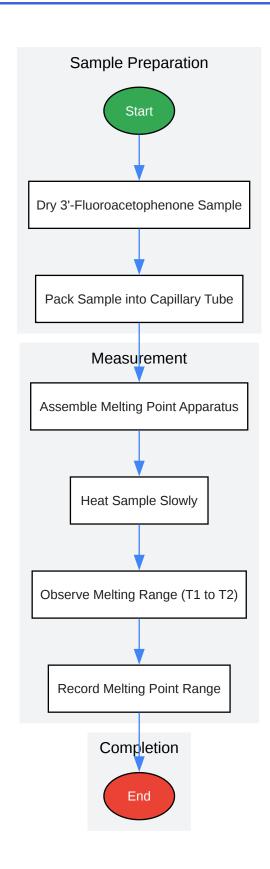
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Caption: A simplified diagram of the Friedel-Crafts acylation for the synthesis of **3'-Fluoroacetophenone**.

Experimental Workflow: Melting Point Determination

The following diagram outlines the key steps in determining the melting point of **3'-Fluoroacetophenone** using the capillary method.





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Caption: Workflow for the experimental determination of the melting point of **3'-Fluoroacetophenone**.

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